

A Technical Guide to the Physical Properties of Triisooctylamine: Density and Refractive Index

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Compound of Interest

Compound Name: *Triisooctylamine*

Cat. No.: *B3422417*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of two key physical properties of **Triisooctylamine** (CAS No. 25549-16-0): density and refractive index. These parameters are fundamental for the characterization, quality control, and application of this tertiary amine in various research and industrial settings, including solvent extraction and as a phase transfer catalyst.^[1] This document outlines the standard values for these properties, details the experimental methodologies for their determination, and presents a logical workflow for such physical characterization.

Core Physical Properties

Triisooctylamine is a colorless to pale yellow liquid known for its hydrophobic nature, stemming from its long hydrocarbon chains.^[1] Accurate knowledge of its physical properties is crucial for process modeling, formulation development, and ensuring consistency in experimental and manufacturing processes.

The quantitative values for the density and refractive index of **Triisooctylamine** are summarized in the table below. These values are typically reported at standard temperatures for consistency and comparability.

Physical Property	Value	Conditions
Density	0.816 g/mL	at 25 °C[2][3][4]
Refractive Index	1.4501	n ₂₀ /D[2][3]

n₂₀/D denotes the refractive index measured at 20°C using the sodium D-line (wavelength of 589 nm).

Experimental Protocols

The determination of density and refractive index for liquid compounds like **Triisooctylamine** is guided by standardized experimental protocols. The following sections detail the methodologies based on widely accepted ASTM International standards, which ensure accuracy and reproducibility of the measurements.

The density of **Triisooctylamine** is accurately determined using a digital density meter that operates on the oscillating U-tube principle. This method is standard for a wide range of liquids, including petroleum products and chemicals.[5][6][7]

Objective: To measure the density of a liquid sample at a specified temperature.

Apparatus:

- Digital Density Meter with an oscillating U-tube.
- Thermostatically controlled sample cell.
- Syringes for manual sample injection or an automated sample injection system.
- Certified reference standards for calibration.

Procedure:

- Calibration: The instrument is calibrated using at least two reference standards of known density, such as dry air and ultrapure water, at the measurement temperature (25 °C).

- **Sample Preparation:** The **Triisooctylamine** sample is brought to the measurement temperature to avoid thermal gradients. Ensure the sample is free of air bubbles.
- **Injection:** A small volume (typically 1-2 mL) of the **Triisooctylamine** sample is injected into the oscillating U-tube.^[6] Care must be taken to avoid introducing air bubbles, which can significantly affect the measurement.
- **Measurement:** The instrument measures the change in the oscillation frequency of the U-tube when filled with the sample. This frequency is directly related to the density of the liquid.
- **Data Recording:** The density value, typically in g/mL or kg/m³, is recorded once the reading stabilizes.
- **Cleaning:** The sample cell is thoroughly cleaned with appropriate solvents and dried before the next measurement.

The refractive index of **Triisooctylamine** is measured using a refractometer, such as an Abbe-type instrument. This method is suitable for transparent and light-colored hydrocarbon liquids.

^[1]^[2]

Objective: To measure the refractive index of a liquid sample at a specified temperature and wavelength.

Apparatus:

- High-resolution refractometer (e.g., Abbe refractometer).
- A monochromatic light source, typically a sodium lamp (D-line, 589 nm).
- A temperature-controlled prism assembly.
- Certified refractive index standards for calibration.

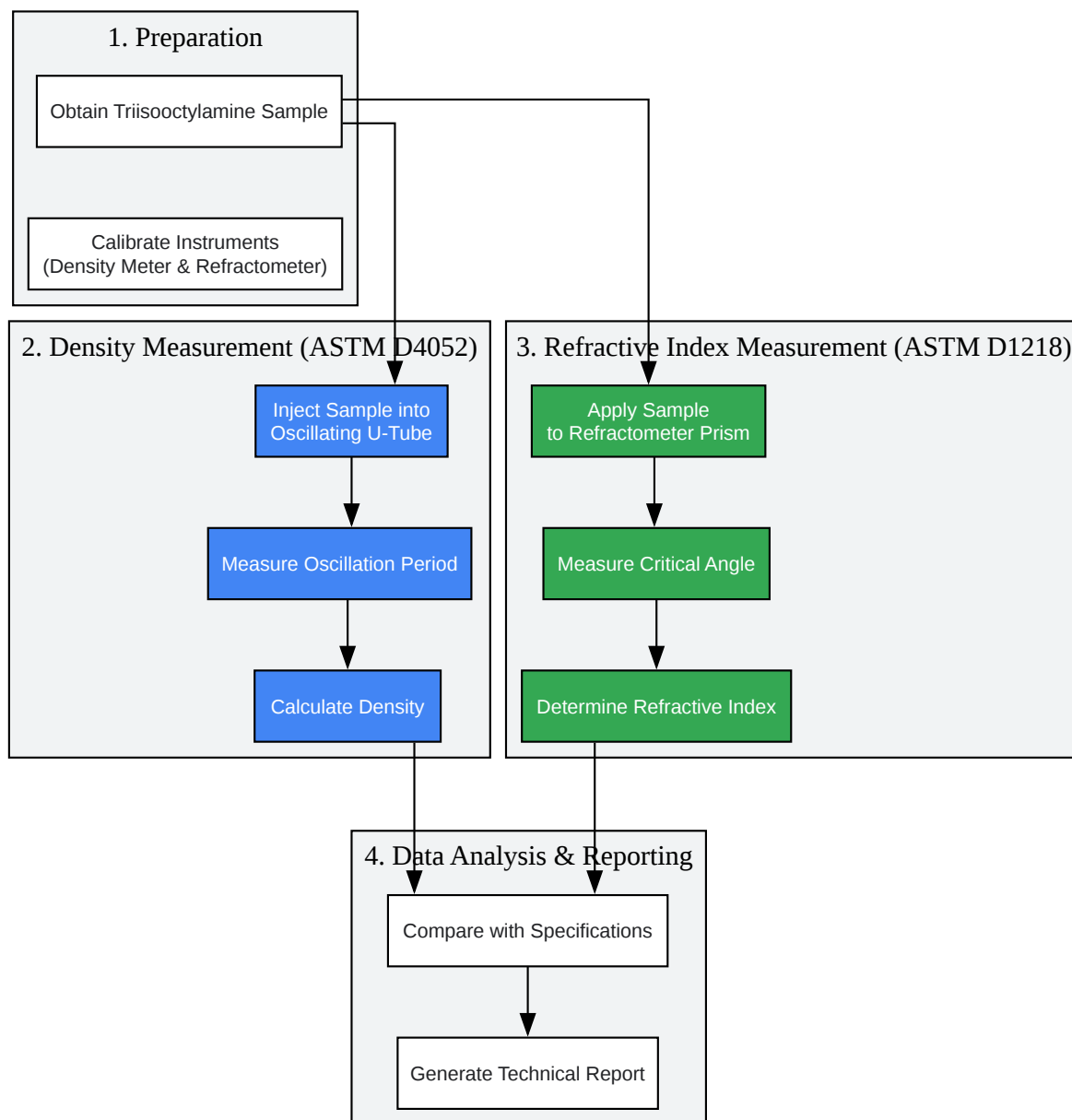
Procedure:

- **Calibration:** The refractometer is calibrated using a certified reference standard with a known refractive index at the measurement temperature (20 °C).

- **Sample Application:** A few drops of the **Triisooctylamine** sample are placed on the surface of the measuring prism.
- **Measurement:** The prism is closed, and the sample is allowed to equilibrate to the set temperature. The operator then adjusts the instrument to bring the dividing line between the light and dark fields into sharp focus at the crosshairs of the eyepiece.
- **Data Reading:** The refractive index is read directly from the instrument's scale.
- **Temperature Correction:** If the measurement is performed at a temperature other than the standard 20 °C, a temperature correction may be applied, although modern instruments with precise temperature control often make this unnecessary.
- **Cleaning:** The prism surfaces are carefully cleaned with a soft cloth and a suitable solvent after the measurement.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the physical characterization of a liquid chemical such as **Triisooctylamine**, from sample acquisition to data analysis and reporting.



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